

Technical Safety Guide for 2-Chloropyridine-4-carbonyl chloride

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Compound of Interest

Compound Name: 2-Chloropyridine-4-carbonyl chloride

Cat. No.: B1334659

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information, handling procedures, and emergency protocols for **2-Chloropyridine-4-carbonyl chloride** (CAS No. 65287-34-5). The information is compiled from various safety data sheets and is intended for use by trained professionals in a laboratory or drug development setting.

Chemical Identification and Physical Properties

2-Chloropyridine-4-carbonyl chloride, also known as 2-Chloroisonicotinoyl chloride, is a reactive organic compound used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[\[1\]](#)[\[2\]](#)

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C6H3Cl2NO	[3][4]
Molecular Weight	176.00 g/mol	[3][4]
Appearance	Colorless to yellow liquid	[2]
Boiling Point	144-148 °C at 10 mmHg	[3]
Density	1.418 g/mL at 25 °C	[3]
Refractive Index	n20/D 1.566	[3]
Flash Point	> 110 °C (> 230 °F)	[3]
Reactivity	Reacts violently with water. Moisture sensitive.	[5]

Hazard Identification and Classification

This compound is classified as highly hazardous. It is corrosive and toxic if swallowed. It reacts violently with water, releasing toxic gas.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
---	---	EUH014: Reacts violently with water
---	---	EUH029: Contact with water liberates toxic gas

Source:[3][5]

Signal Word:Danger[3][5]

Toxicological Information

Specific quantitative toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) values for **2-Chloropyridine-4-carbonyl chloride** (CAS 65287-34-5), are not readily available in the reviewed public safety literature. The classification of "Acute Toxicity, Oral, Category 3" indicates a high degree of oral toxicity.^[3] The primary toxic effects are related to its corrosive nature.^[6]

Experimental Protocol: Safe Handling of a Water-Reactive Acid Chloride

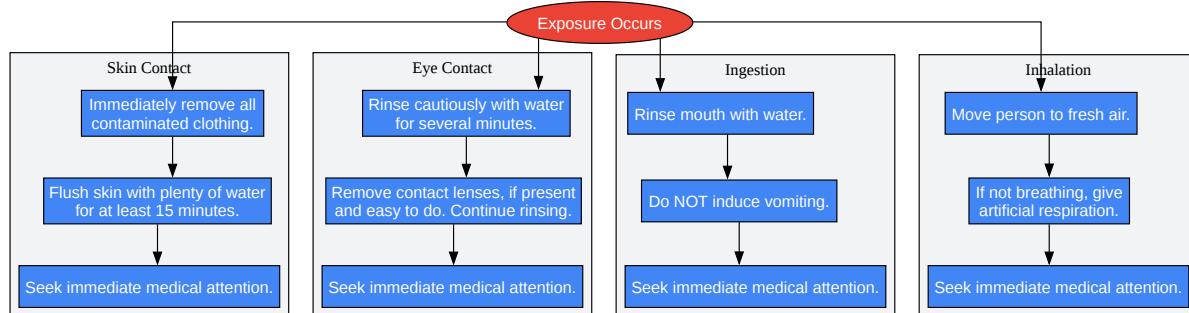
As specific experimental protocols for this compound are not available, this section provides a general procedure for safely handling water-reactive acid chlorides in a laboratory setting. This protocol should be adapted to specific experimental conditions and performed by trained personnel.

Caption: Workflow for the safe handling of **2-Chloropyridine-4-carbonyl chloride**.

Emergency Procedures

First Aid Measures

Immediate medical attention is required in case of exposure.



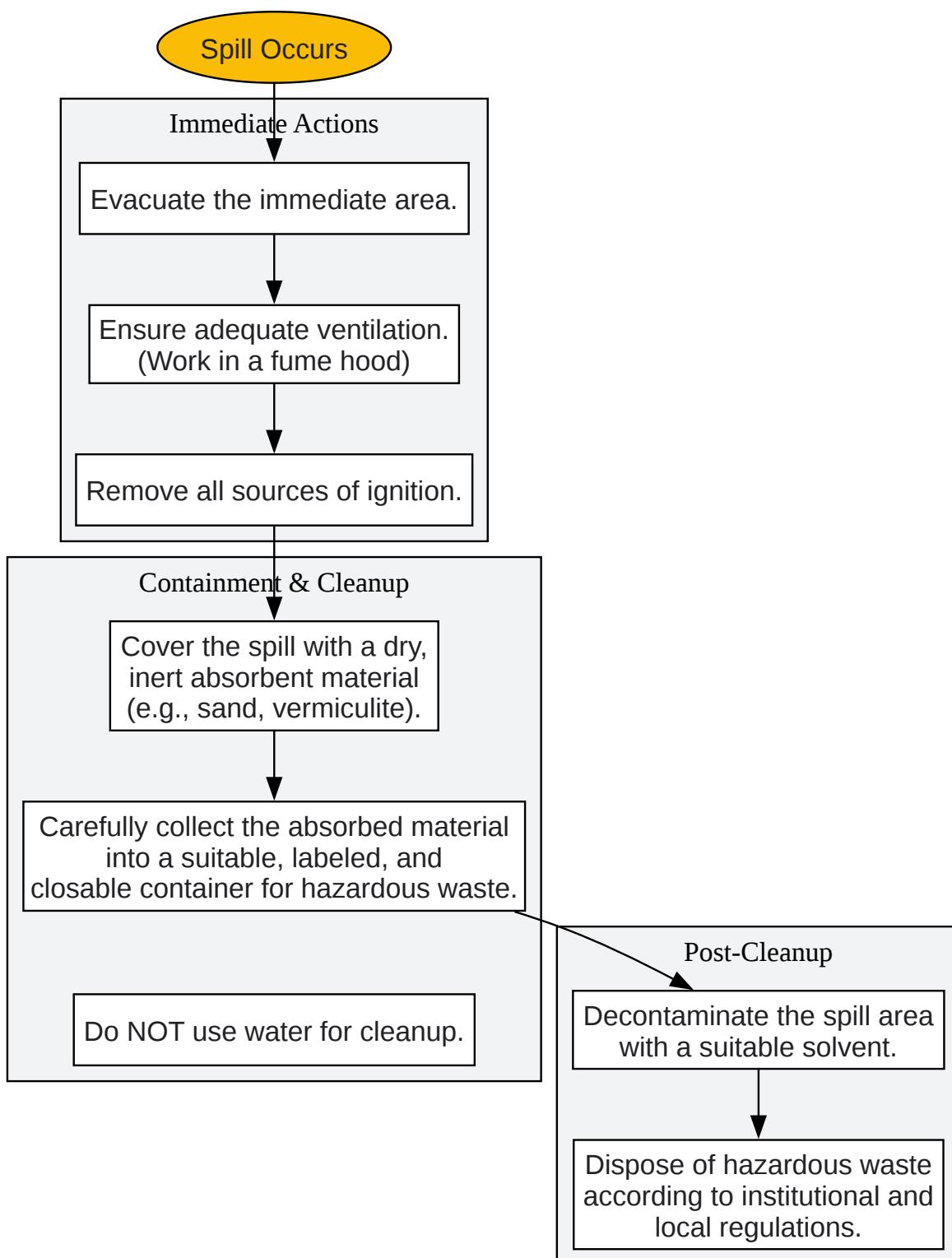
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Caption: First aid procedures for exposure to **2-Chloropyridine-4-carbonyl chloride**.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. Do NOT use water.
- Specific Hazards: The substance reacts violently with water.^[5] In case of fire, poisonous gases such as hydrogen chloride, nitrogen oxides, and carbon monoxide may be produced.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Accidental Release Measures



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Caption: Workflow for responding to a spill of **2-Chloropyridine-4-carbonyl chloride**.

Handling and Storage

- Handling: Handle only in a well-ventilated area, preferably in a chemical fume hood.[5] Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists. Handle under an inert atmosphere (e.g., nitrogen or argon).[5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[5] Keep away from water and moisture. Store under an inert atmosphere.[5]

Exposure Controls and Personal Protection

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source(s)
Eye/Face Protection	Safety goggles and a face shield.	[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile), flame-retardant lab coat, and closed-toe shoes.	[3]
Respiratory Protection	Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)) if working outside a fume hood or if ventilation is inadequate.	[3]

Source:[3]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions (cool, dry, inert atmosphere). Moisture sensitive.[5]
- Incompatible Materials: Water, strong acids, bases, and amines.[5]

- Hazardous Decomposition Products: Upon combustion or contact with water, may produce hydrogen chloride gas, nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[\[5\]](#)

This guide is intended as a summary of safety information. Always refer to the most current and complete Safety Data Sheet (SDS) from the supplier before handling this chemical.

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